

Personal protective equipment for handling 2-Methoxy-3-methylphenylboronic acid

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Compound of Interest

Compound Name: 2-Methoxy-3-methylphenylboronic acid

Cat. No.: B1323003

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Essential Safety and Handling Guide for 2-Methoxy-3-methylphenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Methoxy-3-methylphenylboronic acid** (CAS No. 909187-39-9). Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risk. This document outlines personal protective equipment (PPE) requirements, step-by-step operational and disposal plans, and emergency first aid measures.

Hazard Identification and Classification

2-Methoxy-3-methylphenylboronic acid is classified as a hazardous substance. The primary hazards associated with this compound are acute toxicity and irritation.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Pictogram: GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

To ensure safety and minimize exposure when handling **2-Methoxy-3-methylphenylboronic acid**, the following personal protective equipment is mandatory.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield. [3] [4] [6]	Protects against splashes, dust, and vapors that can cause serious eye irritation. [1]
Hand Protection	Disposable nitrile or butyl rubber gloves. [3] [4] [6]	Prevents skin contact and irritation. Gloves should be inspected before use and removed immediately if contaminated. [1] [2]
Body Protection	A lab coat and closed-toe shoes. [5]	Protects against incidental skin exposure to chemicals. For larger quantities, a chemical-resistant apron is recommended. [2]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. [2] A NIOSH/MSHA-approved respirator is necessary if dust is generated or if irritation is experienced. [1] [4]	Prevents inhalation of dust or vapors that may cause respiratory tract irritation. [1]

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is essential for the safe handling of **2-Methoxy-3-methylphenylboronic acid**.

Preparation

- Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- Gather all necessary materials and equipment before handling the chemical.

- The work area should be clean and free of clutter.[1]

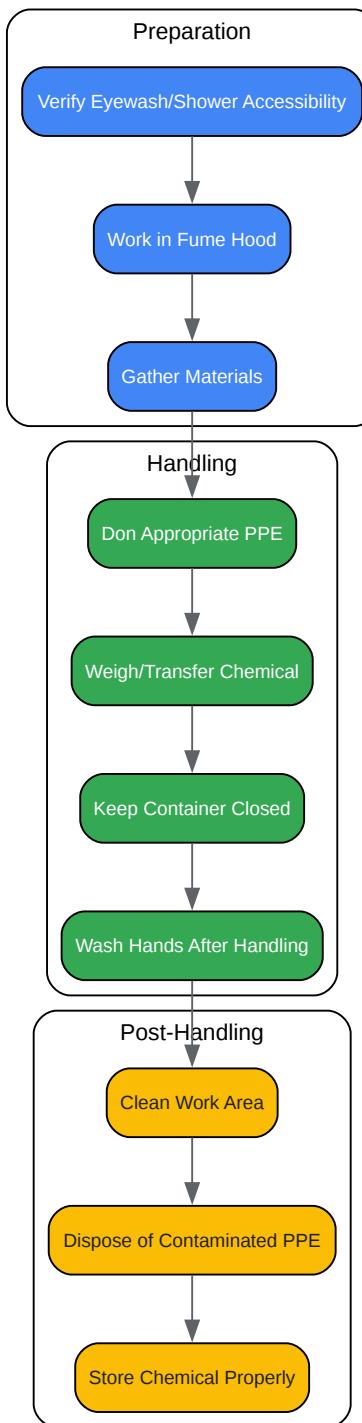
Handling

- Wear the appropriate PPE as detailed in the table above.[4]
- Avoid the formation of dust and aerosols.[8]
- Use appropriate tools, such as a spatula, for transferring the solid chemical.[1]
- Keep the container tightly closed when not in use.[1][9]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]

Post-Handling

- Clean the work area to remove any residual chemical.[1]
- Remove and properly dispose of contaminated PPE.
- Store the chemical in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9][10]

Operational Workflow for Handling 2-Methoxy-3-methylphenylboronic acid

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Caption: Workflow for handling **2-Methoxy-3-methylphenylboronic acid**.

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists. [3] [4] [11]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [3] [4] [11]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [4] [11] [12]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] [13]

Disposal Plan

Proper disposal of **2-Methoxy-3-methylphenylboronic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Chemical Waste: Collect all waste of **2-Methoxy-3-methylphenylboronic acid** in a designated, properly labeled, and sealed container. Do not mix with other waste streams.

- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and weighing papers, should be considered hazardous waste and collected in a separate, clearly labeled container.[2]

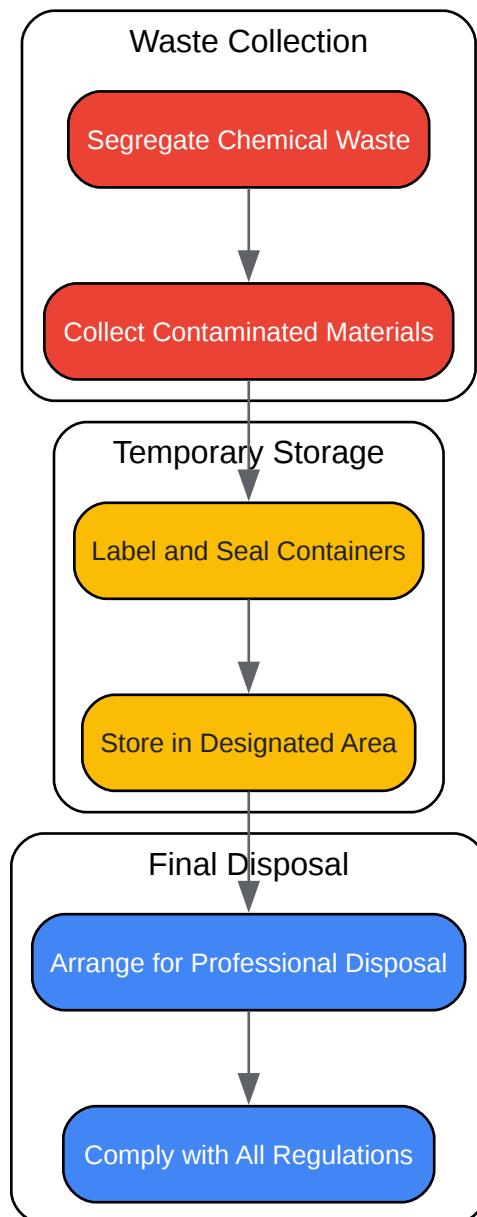
Storage

- Store waste containers in a designated, well-ventilated, and secure area.
- Ensure containers are kept closed to prevent the release of dust or vapors.

Disposal

- All chemical waste must be disposed of through a licensed professional waste disposal service.[14]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. [7][9]
- Do not dispose of this chemical down the drain or in the regular trash.[15]

Disposal Plan for 2-Methoxy-3-methylphenylboronic acid

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methoxy-3-methylphenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323003#personal-protective-equipment-for-handling-2-methoxy-3-methylphenylboronic-acid>]

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